

2-(2-Chlorophenyl)-2-hydroxyacetonitrile CAS number and spectral data

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Compound of Interest

Compound Name: 2-(2-Chlorophenyl)-2-hydroxyacetonitrile

CAS No.: 13312-84-0

Cat. No.: B3046966

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An In-depth Technical Guide to 2-(2-Chlorophenyl)-2-hydroxyacetonitrile

Prepared by a Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of **2-(2-Chlorophenyl)-2-hydroxyacetonitrile**, a pivotal chemical intermediate in the synthesis of pharmaceuticals and agrochemicals. This document details the compound's core identification parameters, including its CAS number, molecular structure, and physicochemical properties. A detailed protocol for its synthesis via the cyanohydrin reaction of 2-chlorobenzaldehyde is presented, including a mechanistic discussion. The core of this guide is a thorough analysis of its expected spectral data (^1H NMR, ^{13}C NMR, IR, and MS), offering a predictive framework for researchers in quality control and structural elucidation. Safety protocols and key applications are also discussed to provide a holistic understanding for researchers, scientists, and drug development professionals.

Compound Identification and Chemical Structure

2-(2-Chlorophenyl)-2-hydroxyacetonitrile, also known as 2-chlorobenzaldehyde cyanohydrin, is a multifunctional organic compound. Its utility as a synthetic building block stems from the reactive hydroxyl and nitrile groups, coupled with the substituted phenyl ring.

Table 1: Core Compound Identifiers

Identifier	Value	Source(s)
CAS Number	13312-84-0	[1][2]
IUPAC Name	2-(2-chlorophenyl)-2-hydroxyacetonitrile	[2]
Synonyms	(2-chlorophenyl) (hydroxy)acetonitrile, o-Chloromandelonitrile	[3]
Molecular Formula	C ₈ H ₆ ClNO	[1]
Molecular Weight	167.59 g/mol	[1][4]
InChI Key	ZECLJEYAWRQVIB-UHFFFAOYSA-N	

Below is the two-dimensional chemical structure of the molecule, illustrating the spatial arrangement of its constituent atoms and functional groups.

Caption: 2D Structure of **2-(2-Chlorophenyl)-2-hydroxyacetonitrile**.

Synthesis Protocol and Reaction Mechanism

The most common and efficient synthesis of **2-(2-Chlorophenyl)-2-hydroxyacetonitrile** involves the nucleophilic addition of a cyanide anion to the carbonyl carbon of 2-chlorobenzaldehyde. This reaction is a classic example of cyanohydrin formation.

Experimental Protocol: Laboratory Scale Synthesis

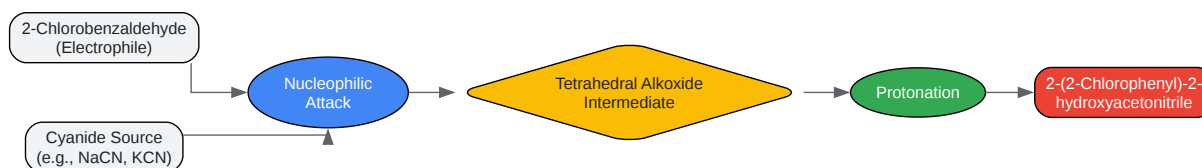
- Reagents:

- 2-Chlorobenzaldehyde (CAS: 89-98-5)
- Sodium Cyanide (NaCN) or Potassium Cyanide (KCN)
- Acetic Acid (glacial) or a similar weak acid
- Dichloromethane (DCM) or Diethyl Ether
- Saturated Sodium Bicarbonate solution
- Anhydrous Magnesium Sulfate
- Procedure:
 - In a well-ventilated fume hood, dissolve 2-chlorobenzaldehyde in a suitable organic solvent like DCM in a round-bottom flask equipped with a magnetic stirrer.
 - In a separate beaker, dissolve a slight molar excess of sodium cyanide in water.
 - Cool the 2-chlorobenzaldehyde solution to 0-5°C using an ice bath.
 - Slowly add the aqueous sodium cyanide solution to the aldehyde solution dropwise, maintaining the low temperature.
 - After the addition is complete, slowly add a weak acid (e.g., glacial acetic acid) to the mixture to generate HCN in situ, which acts as the nucleophile. The pH should be maintained to be slightly acidic to neutral to favor the reaction.
 - Allow the reaction to stir at room temperature for several hours until TLC analysis indicates the consumption of the starting aldehyde.
 - Transfer the reaction mixture to a separatory funnel. Wash the organic layer sequentially with water and saturated sodium bicarbonate solution to remove unreacted acid and cyanide salts.
 - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to yield the crude product.

- Purify the crude product by recrystallization or column chromatography as needed.

Reaction Mechanism

The underlying mechanism is a base-catalyzed nucleophilic addition. The cyanide ion (CN^-), a potent nucleophile, attacks the electrophilic carbonyl carbon of 2-chlorobenzaldehyde. This step forms a tetrahedral alkoxide intermediate. Subsequently, the alkoxide is protonated by a proton source (such as HCN or water) to yield the final hydroxyl group, regenerating the cyanide catalyst in the process.



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Caption: Generalized workflow for cyanohydrin formation.

Spectroscopic Data Analysis (Predicted)

While comprehensive, peer-reviewed spectral data for this specific compound is not readily available in public databases, we can predict its characteristic spectroscopic signatures based on its structure and established principles.

Table 2: Summary of Predicted Spectral Data

Technique	Feature	Predicted Signature
^1H NMR	Aromatic Protons (4H)	7.3 - 7.6 ppm (multiplet)
Methine Proton (1H)	~5.6 ppm (singlet, may show coupling)	
Hydroxyl Proton (1H)	Broad singlet, variable (2.0 - 5.0 ppm)	
^{13}C NMR	Nitrile Carbon ($-\text{C}\equiv\text{N}$)	118 - 122 ppm
Methine Carbon ($-\text{CHOH}$)	60 - 65 ppm	
Aromatic Carbons (6C)	127 - 135 ppm	
IR	O-H Stretch (alcohol)	3200 - 3600 cm^{-1} (broad)
C-H Stretch (aromatic)	3000 - 3100 cm^{-1}	
$\text{C}\equiv\text{N}$ Stretch (nitrile)	2220 - 2260 cm^{-1} (sharp, medium intensity)	
C-Cl Stretch	750 - 800 cm^{-1}	
MS (EI)	Molecular Ion $[\text{M}]^+$	$m/z = 167$ (with isotope peak at $m/z=169$ for ^{37}Cl)
Key Fragments	$[\text{M}-\text{HCN}]^+$ ($m/z=140$), $[\text{C}_7\text{H}_4\text{ClO}]^+$ ($m/z=139$), $[\text{C}_6\text{H}_4\text{Cl}]^+$ ($m/z=111$)	

^1H NMR Spectroscopy

The proton NMR spectrum is expected to show three main regions. The four protons on the 2-chlorophenyl ring will appear as a complex multiplet in the aromatic region (7.3-7.6 ppm). The single methine proton (CH), being adjacent to both an oxygen atom and a nitrile group, will be significantly deshielded and is predicted to appear as a singlet around 5.6 ppm. The hydroxyl proton signal is typically broad and its chemical shift is highly dependent on solvent and concentration, appearing anywhere from 2.0 to 5.0 ppm.

^{13}C NMR Spectroscopy

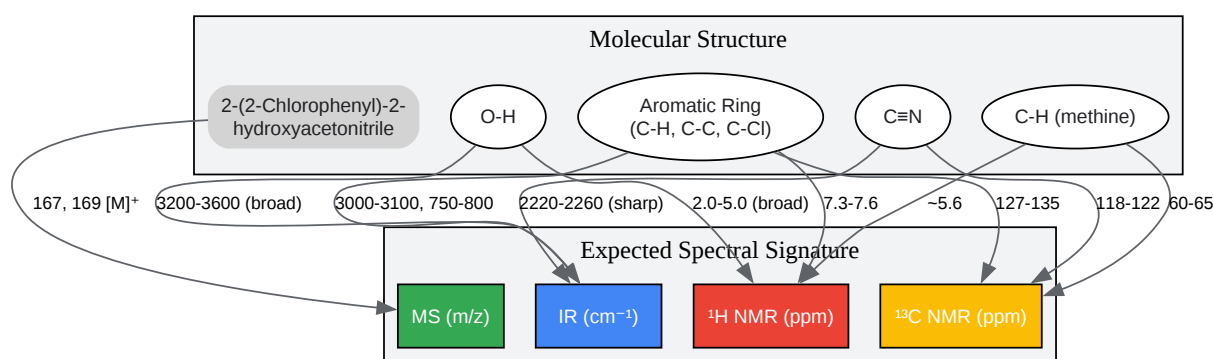
In the ^{13}C NMR spectrum, the nitrile carbon is expected in the 118-122 ppm range. The methine carbon, attached to the hydroxyl group, should appear around 60-65 ppm. The six aromatic carbons will produce signals in the 127-135 ppm region, with the carbon bearing the chlorine atom showing a distinct shift.

Infrared (IR) Spectroscopy

The IR spectrum provides clear evidence for the key functional groups. A strong, broad absorption band between $3200\text{--}3600\text{ cm}^{-1}$ is characteristic of the O-H stretch of the alcohol.[5] A sharp, medium-intensity peak in the $2220\text{--}2260\text{ cm}^{-1}$ region confirms the presence of the nitrile ($\text{C}\equiv\text{N}$) group.[5][6] Aromatic C-H stretches will be visible just above 3000 cm^{-1} , and the C-Cl stretch will appear in the fingerprint region, typically around $750\text{--}800\text{ cm}^{-1}$.

Mass Spectrometry (MS)

Under electron ionization (EI), the mass spectrum should display a molecular ion peak $[\text{M}]^+$ at $m/z = 167$. Due to the natural abundance of chlorine isotopes, a characteristic $[\text{M}+2]^+$ peak at $m/z = 169$ with approximately one-third the intensity of the M^+ peak is expected. Common fragmentation pathways would include the loss of hydrogen cyanide (HCN) to give a fragment at $m/z = 140$, corresponding to the 2-chlorobenzaldehyde radical cation.



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Caption: Correlation of functional groups to their predicted spectral signals.

Physicochemical and Safety Data

Proper handling and storage are paramount for ensuring the stability and safety of this compound. It is classified as an irritant and should be handled with appropriate personal protective equipment.

Table 3: Physicochemical and Safety Properties

Property	Value	Source(s)
Physical Form	Solid or liquid	
Density	~1.3 g/cm ³	[3]
Boiling Point	313.3 ± 27.0 °C at 760 mmHg	
Storage Conditions	Inert atmosphere, 2-8°C	[7]
GHS Pictogram	GHS07 (Exclamation Mark)	
Signal Word	Warning	
Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation	
Precautionary Statements	P264, P280, P302+P352, P305+P351+P338	

Note: As a cyanohydrin, this compound can potentially release hydrogen cyanide, a highly toxic gas, under acidic or basic conditions or upon heating. All handling must be performed in a well-ventilated chemical fume hood.

Applications in Synthesis

The true value of **2-(2-Chlorophenyl)-2-hydroxyacetonitrile** lies in its versatility as a synthetic intermediate.

- **Pharmaceuticals:** It serves as a crucial building block for various Active Pharmaceutical Ingredients (APIs). The structure is a precursor to motifs found in drug candidates such as

beta-blockers and antifungal agents.

- **Agrochemicals:** In the agrochemical industry, it is used as an intermediate in the production of pesticides and other crop protection agents. The nitrile and hydroxyl groups can be readily converted into other functionalities, allowing for the construction of complex molecular architectures.

Conclusion

2-(2-Chlorophenyl)-2-hydroxyacetonitrile (CAS: 13312-84-0) is a valuable and versatile chemical intermediate. Understanding its synthesis, properties, and spectral characteristics is essential for its effective and safe use in research and development. This guide provides a foundational framework for its identification, synthesis, and characterization, empowering scientists to leverage its synthetic potential in the fields of drug discovery and materials science.

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